

Introduction: The Structural Significance of 2-(Pyridine-4-sulfonyl)ethan-1-ol

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Compound of Interest

Compound Name: 2-(Pyridine-4-sulfonyl)ethan-1-ol

Cat. No.: B13265863

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The molecule **2-(Pyridine-4-sulfonyl)ethan-1-ol** incorporates three key functional groups: a pyridine ring, a sulfone linker, and a primary alcohol. The pyridine moiety is a ubiquitous scaffold in pharmaceuticals due to its ability to engage in hydrogen bonding and its metabolic stability.^{[1][2]} The sulfone group is a strong hydrogen bond acceptor and is known for its chemical and metabolic robustness. The primary alcohol offers a site for further chemical modification or can act as a key interacting group with biological targets. The combination of these features makes this compound a valuable building block for the synthesis of new chemical entities. Accurate spectroscopic analysis is the cornerstone of its chemical identity, ensuring purity, confirming structure, and enabling its use in further research and development.

Molecular Structure and Predicted Spectroscopic Landscape

Before delving into specific techniques, a preliminary analysis of the molecule's structure is crucial for predicting its spectroscopic signature.

Structure:

Caption: Standard workflow for ¹H NMR sample preparation and data acquisition.

Predicted ^1H NMR Spectrum and Interpretation

The predicted ^1H NMR spectrum is summarized below. Chemical shifts are referenced against tetramethylsilane (TMS). DMSO- d_6 is chosen as the solvent due to the polarity of the molecule and to allow for the observation of the exchangeable -OH proton.

Predicted Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment	Rationale and Comparative Insights
~8.8 - 8.9	Doublet	2H	H-2, H-6 (Pyridine)	Protons ortho to the nitrogen in a pyridine ring are highly deshielded. Similar protons in N-octylpyridine salts appear around 9.12 ppm. [3]
~7.8 - 7.9	Doublet	2H	H-3, H-5 (Pyridine)	Protons meta to the nitrogen are less deshielded than the ortho protons.
~5.0 - 5.2	Triplet (broad)	1H	-OH	The chemical shift of hydroxyl protons is variable and depends on concentration and temperature. The signal is often broad due to chemical exchange.
~3.8 - 3.9	Triplet	2H	-CH ₂ -OH	This methylene group is adjacent to the electronegative oxygen atom.

~3.5 - 3.6	Triplet	2H	-SO ₂ -CH ₂ -	This methylene group is adjacent to the strongly electron-withdrawing sulfone group, leading to a significant downfield shift. For comparison, in 2-[(4-Methylphenyl)sulfonyl]ethanol, the equivalent protons appear in a similar region.
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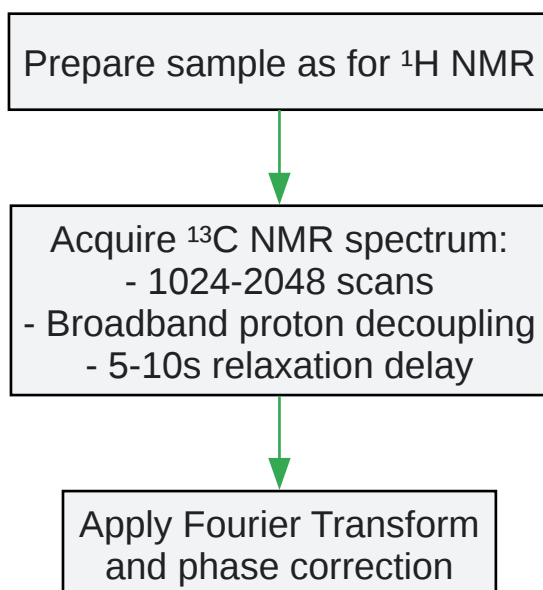
Carbon-13 Nuclear Magnetic Resonance (¹³C NMR) Spectroscopy

Core Principles

¹³C NMR spectroscopy provides information about the carbon framework of a molecule. Each unique carbon atom in the molecule gives a distinct signal. [4]The chemical shift is influenced by the hybridization and the electronic environment of the carbon atom. Broadband proton-decoupled spectra are typically acquired, where each carbon signal appears as a singlet.

Experimental Protocol: Data Acquisition

The protocol is similar to ¹H NMR, but requires a larger number of scans due to the low natural abundance of the ¹³C isotope.



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Caption: Key steps for acquiring a broadband proton-decoupled ^{13}C NMR spectrum.

Predicted ^{13}C NMR Spectrum and Interpretation

Predicted Chemical Shift (δ , ppm)	Assignment	Rationale and Comparative Insights
~151	C-2, C-6 (Pyridine)	Carbons adjacent to the nitrogen in pyridine are significantly deshielded. [2]
~148	C-4 (Pyridine)	The carbon atom directly attached to the sulfone group will be at a high chemical shift.
~122	C-3, C-5 (Pyridine)	These carbons are the least deshielded in the pyridine ring.
~58	-SO ₂ -CH ₂ -	The sulfone group strongly deshields the adjacent carbon atom.
~55	-CH ₂ -OH	The hydroxyl group deshields this carbon, but less so than the sulfone group.

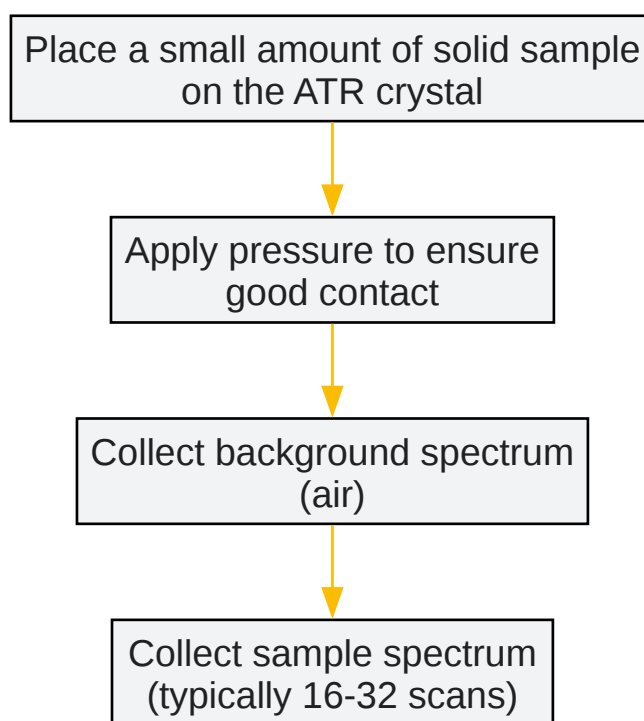
Infrared (IR) Spectroscopy

Core Principles

IR spectroscopy measures the absorption of infrared radiation by a molecule, which causes vibrations of the chemical bonds. Specific functional groups absorb IR radiation at characteristic frequencies. This technique is therefore excellent for identifying the presence of key functional groups. [5]

Experimental Protocol: Data Acquisition

For a solid sample, Attenuated Total Reflectance (ATR) is a common and convenient method.



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Caption: Workflow for acquiring an IR spectrum using an ATR accessory.

Predicted IR Spectrum and Interpretation

Predicted Frequency (cm ⁻¹)	Intensity	Vibration Type	Functional Group	Rationale and Comparative Insights
3500 - 3200	Strong, Broad	O-H stretch	Alcohol (-OH)	The broadness is due to hydrogen bonding. This is a characteristic feature of alcohols. [6]
3100 - 3000	Medium	C-H stretch	Aromatic (Pyridine)	Typical for sp ² C-H bonds.
2950 - 2850	Medium	C-H stretch	Aliphatic (-CH ₂ -)	Typical for sp ³ C-H bonds.
~1600, ~1480	Medium-Strong	C=C, C=N stretch	Pyridine Ring	Pyridine rings show characteristic absorptions in this region. [7]
~1300, ~1150	Strong	S=O stretch (asymmetric & symmetric)	Sulfone (-SO ₂ -)	Sulfones have two very strong and characteristic stretching bands. [5]
~1050	Strong	C-O stretch	Primary Alcohol	A strong C-O stretch is expected in this region for a primary alcohol.

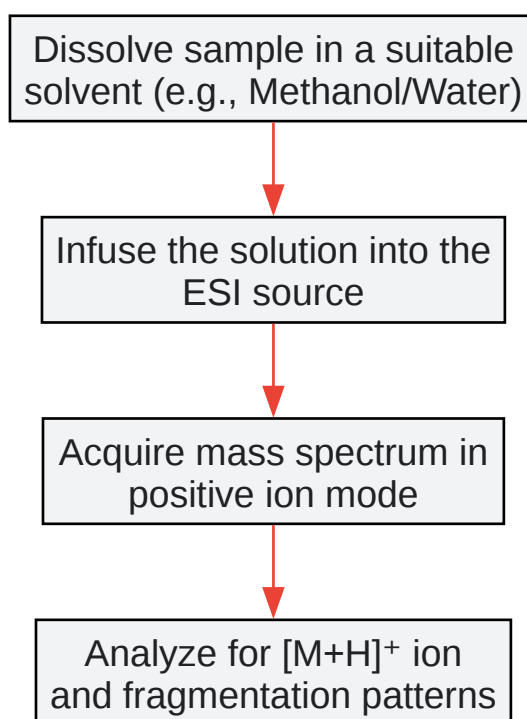
Mass Spectrometry (MS)

Core Principles

Mass spectrometry measures the mass-to-charge ratio (m/z) of ions. A molecule is ionized, and the resulting molecular ion and any fragment ions are separated and detected. The molecular weight can be determined with high accuracy (High-Resolution Mass Spectrometry, HRMS), and the fragmentation pattern provides structural clues. [8]

Experimental Protocol: Data Acquisition (Electrospray Ionization)

Electrospray Ionization (ESI) is a soft ionization technique suitable for polar molecules like the one in question.



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Caption: General workflow for obtaining a mass spectrum via ESI-MS.

Predicted Mass Spectrum and Interpretation

The molecular formula of **2-(Pyridine-4-sulfonyl)ethan-1-ol** is $C_7H_9NO_3S$, with a monoisotopic mass of 187.03 g/mol .

Predicted m/z	Ion	Rationale
188.038	$[M+H]^+$	The protonated molecular ion is expected to be the base peak in ESI positive mode.
170.027	$[M+H - H_2O]^+$	Loss of a water molecule from the protonated parent ion is a common fragmentation pathway for alcohols.
124.043	$[C_7H_8NO]^+$	Cleavage of the C-S bond with loss of SO_2 .
108.045	$[C_5H_4N-CH_2CH_2]^+$	Cleavage of the S-C(ethyl) bond.
79.037	$[C_5H_5N+H]^+$	Protonated pyridine, a common fragment in the mass spectra of pyridine-containing compounds. [9]

Conclusion

The structural elucidation of **2-(Pyridine-4-sulfonyl)ethan-1-ol** relies on a multi-faceted spectroscopic approach. 1H and ^{13}C NMR spectroscopy will define the carbon-hydrogen framework, IR spectroscopy will confirm the presence of key functional groups (hydroxyl, sulfone, pyridine), and mass spectrometry will verify the molecular weight and provide corroborating structural information through fragmentation analysis. The predicted data in this guide provides a robust template for the analysis and confirmation of this compound's structure, enabling its confident use in research and drug discovery pipelines.

References

- Vertex AI Search, query result for "1H and 13C NMR spectra of compound 2a", 2026.
- NC State University Libraries. "13.13 Uses of 13C NMR Spectroscopy – Organic Chemistry".
- Ye, Y., et al. "Visible-light-induced meta-selective sulfonylation of pyridine via an EDA complex". Chem. Commun., 2025, 61, 6368-6371.
- Vertex AI Search, query result for "A General catalyst for Suzuki–Miyaura and Sonogashira reactions of aryl and heteroaryl chlorides in water - Supporting Inform

- PubChem. "2-(pyridin-4-yl)ethane-1-sulfonyl chloride hydrochloride".
- ChemicalBook. "2-[(4-Methylphenyl)sulfonyl]ethanol(22381-54-0) 1H NMR".
- Pharmaffiliates. "CAS No : 5344-27-4 | Product Name : 2-(Pyridin-4-yl)ethan-1-ol".
- Benchchem. "Synthesis of Pyridine-2-Sulfonate from Pyridine: A Technical Guide".
- ResearchGate. "13 C NMR chemical shifts (δ , ppm) of pyridine in various solvents".
- PMC. "C-Sulfonylation of 4-Alkylpyridines: Formal Picolyl C–H Activation via Alkylidene Dihydropyridine Intermediates".
- Uno, T., et al. "INFRARED SPECTRA OF SULFONAMIDE DERIVATIVES. I. PYRIDINE, THIAZOLE, AND PYRIMIDINE DERIVATIVES". Chem Pharm Bull (Tokyo), 1963 Jun:11:704-8.
- Vertex AI Search, query result for "Selective Late-Stage Sulfonyl Chloride Formation from Sulfonamides Enabled by Pyry-BF₄", 2026.
- ChemScene. "2-Amino-2-(pyridin-4-yl)ethan-1-ol".
- Sigma-Aldrich. "2-(4-Pyridyl)ethanesulfonic acid 97 53054-76-5".
- MOST Wiedzy. "Dehydrogenation in electron-induced dissociative ionization of pyridine molecule".
- ResearchGate. "1 H NMR of [OP]HSO 4".
- ResearchGate. "13 C-NMR spectrum of (4)".
- MilliporeSigma. "2-Pyridineethanol 98 103-74-2".
- ResearchGate. "1H-NMR spectra of Pyridine and four derivatives of 2-Methylpyridine,...".
- Physical Chemistry Chemical Physics (RSC Publishing). "Absorption intensity changes and frequency shifts of fundamental and first overtone bands for OH stretching vibration of methanol upon methanol–pyridine complex formation in CCl₄: analysis by NIR/IR spectroscopy and DFT calculations".
- ChemicalBook. "PYRIDINE-2-SULFONIC ACID(15103-48-7) 1H NMR spectrum".
- NIST WebBook. "4-Pyridineethanesulfonic acid".
- PubChem. "4-Pyridineethanol".
- MDPI. "Structure and Vibrational Spectra of Pyridine Solvated Solid Bis(Pyridine)silver(I) Perchlorate, [Agpy 2 ClO 4]·0.5py".
- NIST WebBook. "Pyridine, 4-ethenyl-".
- ResearchGate. "Mass spectra of 4-MeO benzylpyridinium ion and loss of pyridine".

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Sources

- 1. Visible-light-induced meta-selective sulfonylation of pyridine via an EDA complex - Chemical Communications (RSC Publishing) [pubs.rsc.org]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
- 4. 13.13 Uses of ^{13}C NMR Spectroscopy – Organic Chemistry: A Tenth Edition – OpenStax adaptation 1 [ncstate.pressbooks.pub]
- 5. INFRARED SPECTRA OF SULFONAMIDE DERIVATIVES. I. PYRIDINE, THIAZOLE, AND PYRIMIDINE DERIVATIVES - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Absorption intensity changes and frequency shifts of fundamental and first overtone bands for OH stretching vibration of methanol upon methanol–pyridine complex formation in CCl_4 : analysis by NIR/IR spectroscopy and DFT calculations - Physical Chemistry Chemical Physics (RSC Publishing) [pubs.rsc.org]
- 7. mdpi.com [mdpi.com]
- 8. Making sure you're not a bot! [mostwiedzy.pl]
- 9. researchgate.net [researchgate.net]
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